

basic zinc carbonate chemical composition

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Compound Focus: Zinc BiCarbonate

CAS No.: 5970-47-8

Cat. No.: S1533041

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Chemical Composition & Identification

Basic zinc carbonate is distinct from normal zinc carbonate ($ZnCO_3$). Its structure incorporates hydroxide ions alongside carbonate ions [1].

Property	Description
Chemical Name	Basic Zinc Carbonate [1]
Common Names	Zinc carbonate hydroxide; Smithsonite (in its mineral form) [2] [1]
Chemical Formula	$Zn_5(CO_3)_2(OH)_6$ [1]
CAS Registry Number	3486-35-9 [3] [4]
Molar Mass	566.97700 g/mol (for $Zn_5(CO_3)_2(OH)_6$, based on molecular formula $C_2H_8O_{13}Zn_5$) [4]
Crystal Structure	Trigonal crystal system (similar to calcite) [1] [5]

Physical & Chemical Properties

The table below summarizes the key physical and chemical properties of basic zinc carbonate.

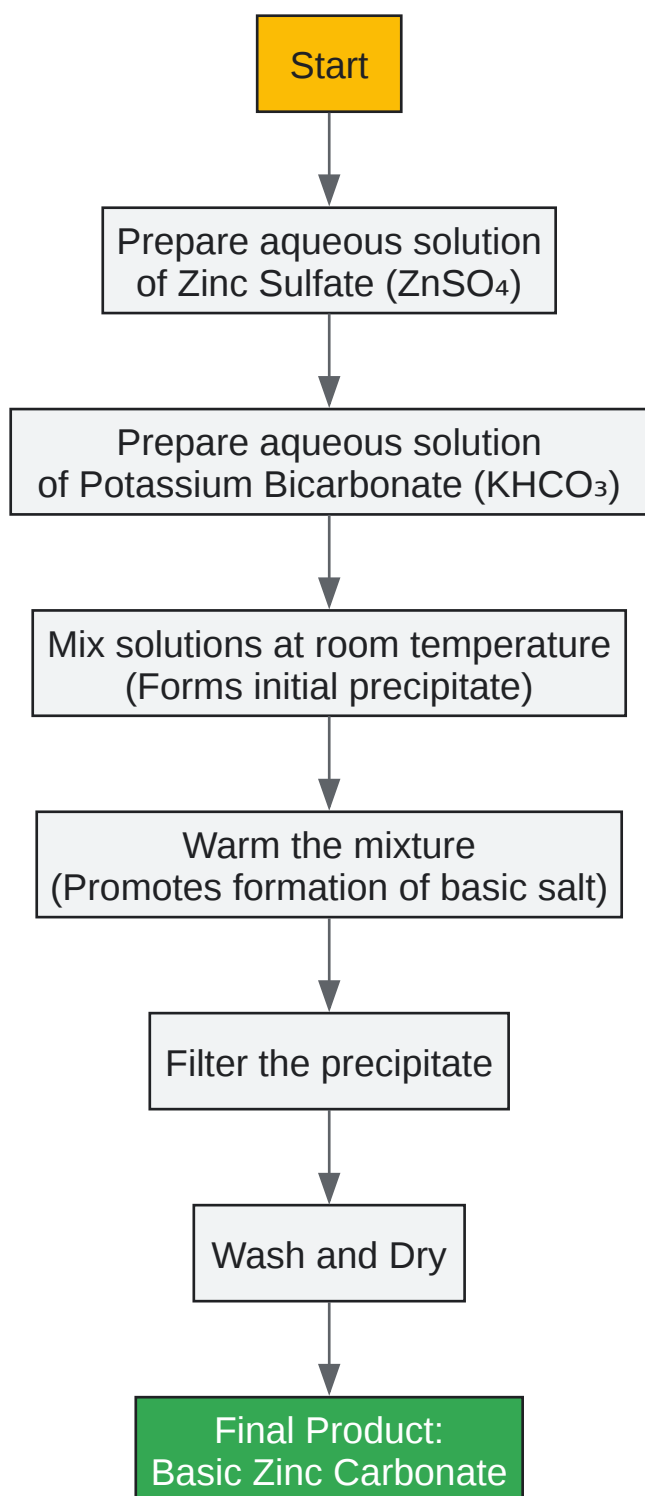
Property	Value / Description
Appearance	White crystalline solid or powder [2] [6]
Odor	Odorless [2] [4]
Density	4.398 g/cm ³ [3] [4]
Decomposition Temperature	Decomposes at ~300 °C [4]
Solubility	Insoluble in water [2] [1]; soluble in dilute acids, alkalis, and ammonia solutions [2] [3]
Stability	Stable under normal conditions; decomposes in acids with effervescence (CO ₂ release) [4]

Key Chemical Reactions:

- Thermal Decomposition:** Upon heating, it decomposes to zinc oxide (ZnO) and carbon dioxide (CO₂) [2] [5]. $\text{ZnCO}_3 \rightarrow \text{ZnO} + \text{CO}_2$
- Reaction with Acids:** It reacts with acids to form the corresponding zinc salt, water, and carbon dioxide [2] [7]. $\text{ZnCO}_3 + 2\text{HCl} \rightarrow \text{ZnCl}_2 + \text{CO}_2 + \text{H}_2\text{O}$

Preparation and Synthesis

Basic zinc carbonate is typically synthesized through precipitation reactions. The following diagram illustrates a common experimental workflow.



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Synthesis workflow for basic zinc carbonate via precipitation [1].

Detailed Experimental Protocol:

- **Materials:** Zinc sulfate (ZnSO_4), potassium bicarbonate (KHCO_3), distilled water.
- **Procedure:**
 - Prepare separate cold, aqueous solutions of zinc sulfate and potassium bicarbonate.
 - Slowly add the potassium bicarbonate solution to the zinc sulfate solution with constant stirring.
 - Warm the resulting mixture gently. A white precipitate of basic zinc carbonate will form.
 - Filter the precipitate using vacuum filtration.
 - Wash the precipitate thoroughly with distilled water to remove any soluble impurities.
 - Dry the purified solid in an oven at a low temperature.

Alternative methods include reacting zinc salts with sodium carbonate or hydrothermally synthesizing from zinc chloride and potassium carbonate [8] [9].

Applications and Uses

Basic zinc carbonate has diverse applications across various industries, several of which are relevant to pharmaceutical and materials research [2] [8] [5]:

- **Personal Care & Cosmetics:** Used in products like make-up, skin and hair care, and oral care due to its antiseptic and fungicide properties.
- **Pharmaceuticals:** Serves as an astringent and absorbent in topical preparations for soothing inflamed skin.
- **Rubber Industry:** Acts as a raw material to improve the translucency or transparency of natural rubber.
- **Catalysis & Precursor:** Functions as a catalyst in organic synthesis and a precursor for the fabrication of zinc oxide (ZnO) particles.
- **Agriculture:** Used in animal feed additives as a source of zinc, which is crucial for bone development.

Safety and Handling

For research and industrial settings, appropriate safety measures should be observed [4]:

- **Inhalation:** May cause respiratory tract irritation. Use with adequate ventilation.
- **Skin and Eyes:** May cause irritation. Wear appropriate protective gloves and goggles.
- **Incompatibilities:** Incompatible with strong acids.

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References

1. - Wikipedia Zinc carbonate [en.wikipedia.org]
2. : Properties, Structure, Uses & Zinc Explained Carbonate Chemistry [vedantu.com]
3. | 3486-35-9 Zinc carbonate [chemicalbook.com]
4. | CAS#:3486-35-9 | Chemsrvc Zinc carbonate [chemsrc.com]
5. : Zinc , Preparation, Properties, Uses Carbonate Formula Structure [testbook.com]
6. | CAS 5263-02-5 | SCBT - Santa Cruz Biotechnology Zinc Carbonate [scbt.com]
7. byjus.com/chemistry/ zinc - carbonate [byjus.com]
8. Formula - Structure, Properties... - GeeksforGeeks Zinc Carbonate [geeksforgeeks.org]
9. Formula: Definition, Properties, Preparation, Uses Zinc Carbonate [pw.live]

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